In-Depth Technical Guide: 2-Bromo-6-nitro-4-(trifluoromethoxy)aniline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-6-nitro-4-(trifluoromethoxy)aniline*
CAS No.:	*886499-21-4*
Cat. No.:	*B1273114*

Get Quote

Abstract

This technical guide provides a comprehensive analysis of the physical and chemical properties of **2-Bromo-6-nitro-4-(trifluoromethoxy)aniline**, a halogenated and nitrated aromatic amine of significant interest in synthetic and medicinal chemistry. Due to the limited availability of direct experimental data for this specific compound, this guide establishes a robust profile by integrating computational predictions with empirical data from structurally related isomers and analogues. This comparative approach offers researchers critical insights into its likely characteristics, including molecular structure, physicochemical properties, spectral signatures, and essential safety considerations. The guide further outlines standardized methodologies for the empirical validation of these properties, ensuring a self-validating framework for laboratory application.

Introduction and Molecular Profile

2-Bromo-6-nitro-4-(trifluoromethoxy)aniline is a substituted aniline derivative incorporating a trifluoromethoxy group, a bromine atom, and a nitro group. These functionalities impart a

© 2026 BenchChem. All rights reserved.

unique electronic and steric profile, making it a potentially valuable building block in the synthesis of complex organic molecules, particularly in the agrochemical and pharmaceutical sectors. The trifluoromethoxy (-OCF_3) group is a well-regarded bioisostere for other functionalities and can significantly enhance metabolic stability, lipophilicity, and binding affinity of a parent molecule. The strategic placement of bromo and nitro groups provides reactive handles for further chemical transformations, such as cross-coupling reactions or reduction of the nitro group to an amine.

Chemical Identity

A precise understanding of the molecular structure is foundational to predicting and interpreting its physical properties.

Identifier	Value	Source
IUPAC Name	2-Bromo-6-nitro-4-(trifluoromethoxy)aniline	PubChem
PubChem CID	2782668	[1]
Molecular Formula	$C_7H_4BrF_3N_2O_3$	[1]
Molecular Weight	301.02 g/mol	PubChem
Canonical SMILES	C1=C(C(=C(C=C1N)Br)[O-])OC(F)(F)F	PubChem

Structural Diagram

The structural arrangement of the substituents on the aniline ring dictates the molecule's reactivity and physical behavior.

Caption: Chemical structure of **2-Bromo-6-nitro-4-(trifluoromethoxy)aniline**.

Physicochemical Properties: A Comparative Analysis

Direct experimental data for the titular compound is not readily available in published literature. Therefore, this section presents predicted properties alongside experimental data for closely

© 2026 BenchChem. All rights reserved.

related isomers and analogues to provide a scientifically grounded estimation of its physical characteristics.

Predicted and Comparative Physical Properties

The following table summarizes key physical properties. It is crucial to note the distinction between the target compound and its analogues. This comparative approach is a standard practice in early-stage research when characterizing novel substances.

Property	2-Bromo-6-nitro-4-(trifluoromethoxy)aniline	2-Bromo-6-nitro-4-(trifluoromethyl)aniline	2,6-Dibromo-4-(trifluoromethoxy)aniline
CAS Number	Not Assigned	113170-71-1	88149-49-9[2]
Molecular Formula	$C_7H_4BrF_3N_2O_3$	$C_7H_4BrF_3N_2O_2$	$C_7H_4Br_2F_3NO$
Molecular Weight	301.02 g/mol	285.02 g/mol	334.92 g/mol [3]
Melting Point	Predicted: Solid at room temp.	71-74 °C	70-74 °C[2][4]
Boiling Point	Predicted: >250 °C	Not Available	253.8 ± 35.0 °C[2]
Density	Predicted: ~1.9-2.1 g/cm³	Not Available	~2.0 g/cm³[2]
Solubility	Predicted: Soluble in organic solvents (DMSO, Methanol), slightly soluble in water.	Not Available	Soluble in DMSO and Methanol (slightly).[4]
Flash Point	Not Available	Not Applicable	107.3 ± 25.9 °C[2]
pKa	Predicted: Weakly basic due to aniline nitrogen; acidity influenced by nitro group.	Not Available	-0.38 ± 0.10 (Predicted)

© 2026 BenchChem. All rights reserved.

Expert Rationale: The presence of the additional oxygen atom in the trifluoromethoxy group of our target compound, compared to the trifluoromethyl analogue, is expected to slightly increase its molecular weight and polarity. This may lead to a marginally higher melting and boiling point. The overall substitution pattern with strong electron-withdrawing groups suggests the compound will be a solid at room temperature with poor aqueous solubility, a common trait for such highly functionalized aromatic systems.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **2-Bromo-6-nitro-4-(trifluoromethoxy)aniline** is not available, data from structurally similar compounds provides a reliable basis for establishing safe handling protocols.

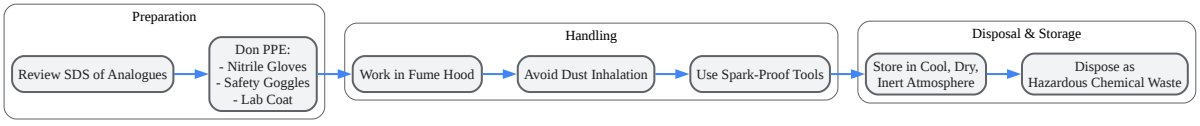
Hazard Profile (Inferred)

Based on analogues, the compound should be handled as a hazardous substance.

- Acute Toxicity: Likely harmful if swallowed, in contact with skin, or if inhaled.[5][6]
- Skin Corrosion/Irritation: Expected to cause skin irritation.
- Eye Damage/Irritation: Expected to cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Recommended Handling and PPE Workflow

A rigorous safety workflow is non-negotiable when handling compounds of this class.



Click to download full resolution via product page

Caption: Recommended safety and handling workflow for aromatic nitro compounds.

Storage Conditions

- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation.
- Temperature: Keep in a cool, dry place, away from direct sunlight and heat sources.
- Container: Use a tightly sealed, properly labeled container.

Experimental Characterization Protocols

Empirical validation of the compound's identity and purity is paramount. The following are standard, field-proven protocols for the characterization of novel aniline derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure by analyzing the chemical environment of the hydrogen (^{1}H) and carbon (^{13}C) nuclei.

Methodology:

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard if not already present in the solvent.
- ^{1}H NMR Acquisition: Acquire the spectrum on a 400 MHz or higher spectrometer. The aromatic region (7.0-9.0 ppm) is expected to show two distinct signals for the two aromatic protons. The amine ($-NH_2$) protons will likely appear as a broad singlet.
- ^{13}C NMR Acquisition: Acquire the spectrum on a 100 MHz or higher spectrometer. Expect to observe 7 distinct carbon signals, including those for the trifluoromethoxy group and the carbons attached to the bromo, nitro, and amino groups.

© 2026 BenchChem. All rights reserved.

- Data Analysis: Integrate the proton signals and assign chemical shifts based on substituent effects and coupling patterns. Compare the observed spectra with predicted spectra to confirm the isomeric structure.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern, confirming the elemental composition.

Methodology:

- Sample Introduction: Introduce the sample via a suitable ionization method. Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) coupled with a liquid chromatograph (LC-MS) is recommended.
- Mass Analysis: Acquire the full scan mass spectrum. Look for the molecular ion peak [M]+ or protonated molecule [M+H]+.
- Isotopic Pattern Analysis: A key validation step is to analyze the isotopic pattern of the molecular ion. Due to the presence of bromine, there should be two prominent peaks of nearly equal intensity separated by 2 m/z units (corresponding to the ^{79}Br and ^{81}Br isotopes).
- Fragmentation Analysis (MS/MS): If necessary, perform tandem mass spectrometry (MS/MS) on the molecular ion to obtain characteristic fragmentation patterns, which can further confirm the structure.

Infrared (IR) Spectroscopy

Objective: To identify the key functional groups present in the molecule.

Methodology:

- Sample Preparation: Prepare the sample using the KBr pellet method or as a thin film. For the KBr method, grind a small amount of the solid sample with dry potassium bromide and press it into a transparent pellet.[7]
- Spectrum Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}.

© 2026 BenchChem. All rights reserved.

- Data Analysis: Identify characteristic absorption bands:
  - N-H Stretching: Two bands in the 3300-3500 cm^{-1} region for the primary amine ($-NH_2$).
  - N-O Stretching (Nitro): Strong asymmetric and symmetric stretching bands around 1530 cm^{-1} and 1350 cm^{-1}.
  - C-F Stretching (Trifluoromethoxy): Strong, characteristic bands in the 1100-1300 cm^{-1} region.
  - C-Br Stretching: Typically observed in the fingerprint region below 700 cm^{-1}.

Conclusion

2-Bromo-6-nitro-4-(trifluoromethoxy)aniline represents a molecule with significant potential for applications in discovery chemistry. While direct experimental data on its physical properties remains to be fully documented in the public domain, a robust working profile can be established through computational predictions and careful comparison with its structural isomers. This guide provides the necessary framework for researchers to handle, characterize, and utilize this compound safely and effectively, underscoring the importance of a multi-faceted, comparative approach when working with novel chemical entities. The outlined experimental protocols serve as a self-validating system to confirm these properties empirically.

References

- PubChem. Compound Summary for CID 11471654, 2-Bromo-4-nitro-6-(trifluoromethyl)aniline. National Center for Biotechnology Information. [Link]
- Chemsrc. 2-Bromo-4-nitro-6-(trifluoromethyl)aniline Product Page. Chemsrc. [Link]
- PubChem. Compound Summary for CID 2782668, **2-Bromo-6-nitro-4-(trifluoromethoxy)aniline**. National Center for Biotechnology Information. [Link]
- A&J Pharmtech. Exploring 2,6-Dibromo-4-(trifluoromethoxy)aniline: Properties and Applications. A&J Pharmtech Co., Ltd. [Link]
- PubChem. Compound Summary for CID 2736797, 2,6-Dibromo-4-trifluoromethoxyaniline. National Center for Biotechnology Information. [Link]

© 2026 BenchChem. All rights reserved.

- HANGZHOU HONGQIN PHARMTECH CO.,LTD. 2,6-Dibromo-4-(trifluoromethoxy)aniline Product Page. HANGZHOU HONGQIN PHARMTECH CO.,LTD. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Bromo-6-nitro-4-(trifluoromethoxy)aniline | C7H4BrF3N2O3 | CID 2782668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. innospk.com [innospk.com]
- 3. 2,6-Dibromo-4-trifluoromethoxyaniline | C7H4Br2F3NO | CID 2736797 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,6-Dibromo-4-(trifluoromethoxy)aniline [hqpharmtech.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Bromo-6-nitro-4-(trifluoromethoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273114/docs#in-depth-technical-guide-2-bromo-6-nitro-4-trifluoromethoxy-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.